

The Purity of Commercial Creatine Monohydrate: A Comparative Analysis for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Creatine Monohydrate

Cat. No.: B196170

[Get Quote](#)

A detailed examination of the purity and contaminant levels in commercially available **creatine monohydrate** supplements reveals significant variations among brands. This guide provides researchers, scientists, and drug development professionals with a comparative analysis of different creatine sources, supported by experimental data and detailed analytical protocols, to facilitate informed decisions in research and development.

Creatine monohydrate is one of the most well-researched and widely used dietary supplements for enhancing muscle strength, power, and lean body mass. While generally considered safe and effective, the purity of commercially available **creatine monohydrate** can vary, with potential implications for both experimental outcomes and consumer safety. This guide delves into the analytical assessment of **creatine monohydrate** purity, presenting a comparison of different commercial sources and outlining the methodologies used for their evaluation.

Comparative Analysis of Commercial Creatine Monohydrate Purity

The purity of **creatine monohydrate** is a critical factor, as contaminants can arise from the manufacturing process. The most common impurities include creatinine, dicyandiamide (DCD), and dihydro-1,3,5-triazine (DHT) and its derivatives. While creatinine is a natural breakdown product of creatine and is not considered harmful, its presence in high amounts can indicate

poor manufacturing or storage conditions[1][2]. DCD and DHT are byproducts of certain creatine synthesis methods and are considered undesirable contaminants[1].

To provide a clear comparison, the following table summarizes the reported purity and impurity levels of various commercial **creatine monohydrate** sources. It is important to note that obtaining a comprehensive, single-study, head-to-head comparison of all major brands is challenging. The data presented here is a synthesis of findings from various studies and reports.

Commercial Source/Brand Type	Creatine Monohydrate Purity (%)	Creatinine Level	Dicyandiamide (DCD) Level	Dihydro-1,3,5-triazine (DHT) Level
Creapure®	>99.9%[2][3]	< 100 mg/kg (Typically < 0.1%)[1][4]	< 50 mg/kg (Typically < 0.005%)[1][4]	Not Detectable (< 3 mg/kg)[1][4]
Generic Creatine Source 1	Not consistently reported	> 100 mg/kg (up to 1% or more in some samples) [1][4]	~100 mg/kg (exceeding EFSA recommendations)[4]	~110 mg/kg (significantly exceeding EFSA recommendations)[4]
Various Over-the-Counter Brands	Often claim 100% purity, but studies show variability. Some found to contain 100% creatine monohydrate.[5]	A 2011 Italian study found 44% of 33 supplements exceeded EFSA recommendations for creatinine. [6]	A 2011 Italian study found about 15% of 33 samples had dicyandiamide concentrations over 50mg/kg.[6]	A 2011 Italian study found about 15% of 33 samples had detectable levels of dihydro-1,3,5-triazine.[6]

Note: The data for "Generic Creatine Source 1" and "Various Over-the-Counter Brands" represent findings from specific studies and may not be representative of all non-Creapure® products. The European Food Safety Authority (EFSA) recommends maximum levels of 50 mg/kg for DCD and 3 mg/kg for DHT.[1]

Experimental Protocols for Purity Assessment

The most common and reliable method for determining the purity of **creatine monohydrate** and quantifying its impurities is High-Performance Liquid Chromatography (HPLC).

High-Performance Liquid Chromatography (HPLC) for Creatine Purity Analysis

Objective: To quantify the amount of **creatine monohydrate** and the levels of creatinine, dicyandiamide (DCD), and dihydro-1,3,5-triazine (DHT) in a given sample.

Materials and Reagents:

- **Creatine monohydrate** sample
- Reference standards for **creatine monohydrate**, creatinine, DCD, and DHT
- HPLC-grade water
- HPLC-grade acetonitrile
- Phosphoric acid or other suitable buffer components
- 0.45 µm syringe filters

Instrumentation:

- HPLC system equipped with a UV detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Procedure:

- Standard Preparation:
 - Prepare a stock solution of each reference standard (**creatine monohydrate**, creatinine, DCD, DHT) in HPLC-grade water.

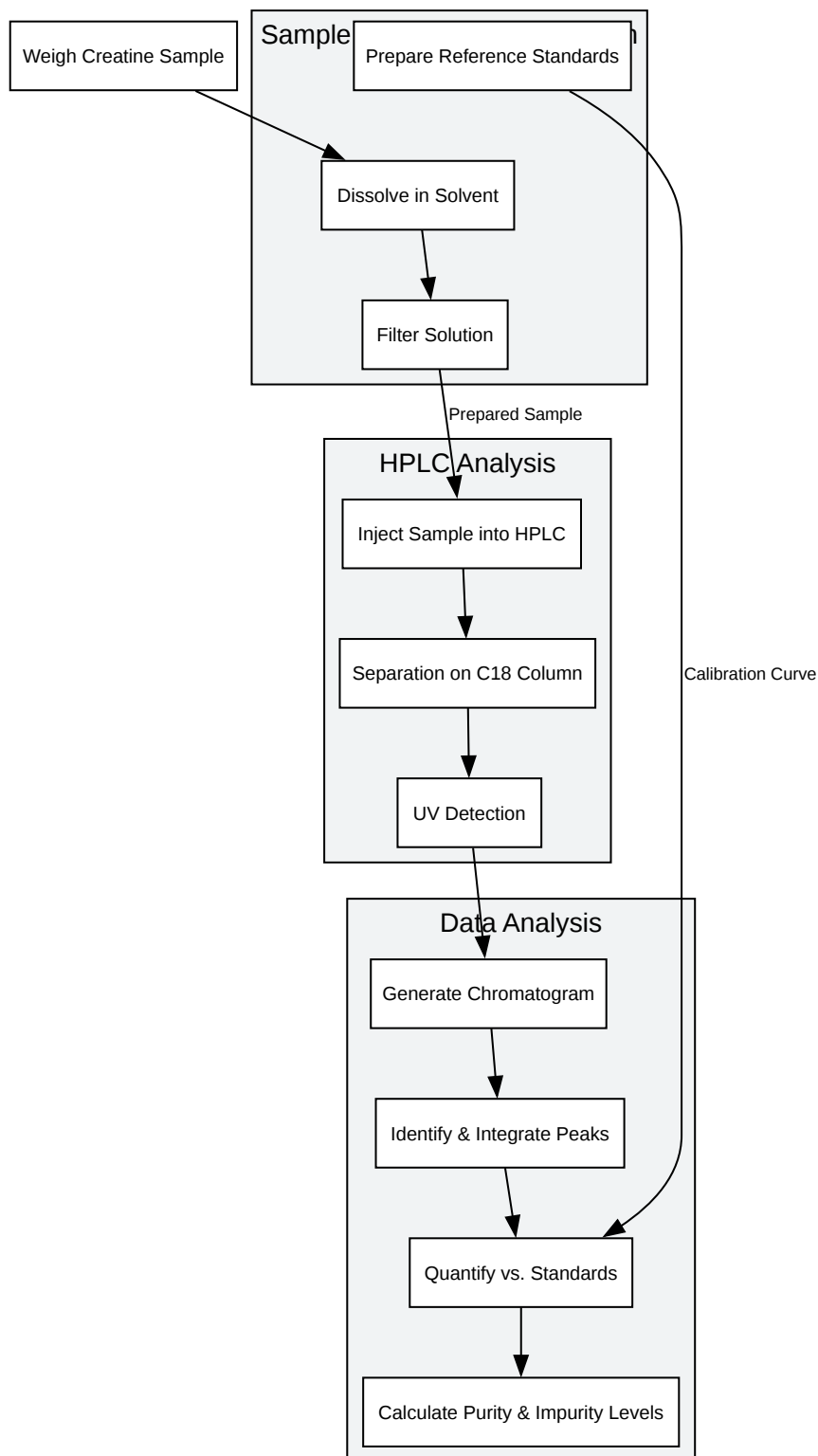
- From the stock solutions, prepare a series of calibration standards of known concentrations by serial dilution.
- Sample Preparation:
 - Accurately weigh a known amount of the commercial **creatine monohydrate** powder.
 - Dissolve the sample in a precise volume of HPLC-grade water to achieve a target concentration.
 - Thoroughly mix the solution until the sample is completely dissolved.
 - Filter the sample solution through a 0.45 µm syringe filter to remove any particulate matter before injection into the HPLC system.
- Chromatographic Conditions:
 - Mobile Phase: A typical mobile phase is a mixture of an aqueous buffer (e.g., phosphate buffer at a specific pH) and an organic solvent like acetonitrile. The exact composition may vary depending on the specific method.[\[7\]](#)[\[8\]](#)
 - Flow Rate: Typically set between 0.8 and 1.5 mL/min.
 - Column Temperature: Maintained at a constant temperature, for example, 25°C.
 - Detection Wavelength: UV detection is commonly performed at a wavelength between 200 and 220 nm.[\[8\]](#)
 - Injection Volume: A fixed volume of the standard and sample solutions (e.g., 10-20 µL) is injected.
- Data Analysis:
 - Inject the calibration standards into the HPLC system and record the peak areas for each compound.
 - Construct a calibration curve by plotting the peak area against the concentration for each reference standard.

- Inject the prepared sample solution and record the peak areas for creatine and any identified impurities.
- Quantify the concentration of creatine and impurities in the sample by comparing their peak areas to the calibration curves.
- Calculate the purity of the **creatine monohydrate** and the concentration of each impurity in the original sample.

Visualizing Experimental Workflows and Biological Pathways

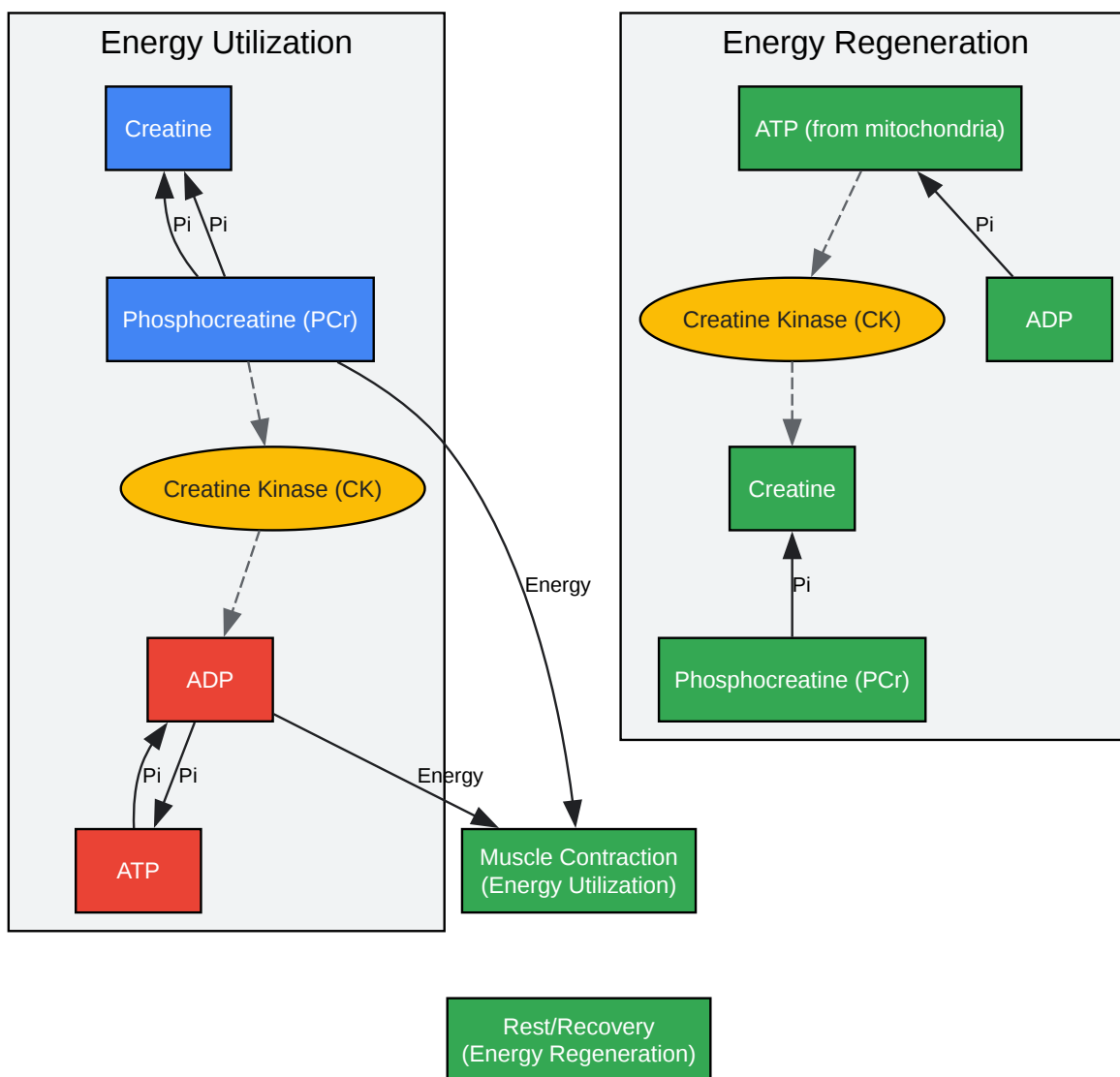
To further clarify the processes involved in creatine analysis and its physiological role, the following diagrams are provided.

Experimental Workflow for Creatine Purity Analysis

[Click to download full resolution via product page](#)

Workflow for HPLC analysis of creatine purity.

Creatine's Role in Cellular Energy Metabolism



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How is the quality and purity of Creapure® guaranteed? | Creapure [creapure.com]
- 2. osoaa.in [osoaa.in]
- 3. Our Complete Guide to the Best Creatine Supplements of 2025 [menshealth.com]
- 4. NNB Nutrition Launches Pürest Creatine: Industry's Lowest Impurity Levels at Competitive Pricing [blog.priceplow.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. lcms.cz [lcms.cz]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [The Purity of Commercial Creatine Monohydrate: A Comparative Analysis for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196170#assessing-the-purity-of-different-commercial-creatine-monohydrate-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com